

# Application Note: Detection and Quantification of 1,1-Difluoroethane in Gas Mixtures

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## Compound of Interest

Compound Name: 1,1-Difluoroethane

Cat. No.: B1215649

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## Introduction

**1,1-Difluoroethane** (also known as HFC-152a) is a hydrofluorocarbon gas used as a propellant in aerosol products and in refrigerant blends.[1][2] Its detection and quantification in various gas mixtures, including air, biological, and industrial samples, are crucial for environmental monitoring, forensic toxicology, and industrial quality control.[3][4] This application note provides detailed protocols for the analysis of **1,1-Difluoroethane** using headspace gas chromatography with flame ionization detection (HS-GC-FID) and gas chromatography-mass spectrometry (HS-GC-MS).

## Analytical Methods Overview

The primary methods for the determination of **1,1-Difluoroethane** in gaseous and dissolved states are HS-GC-FID and HS-GC-MS.[5][6] Headspace analysis is particularly well-suited for volatile compounds like **1,1-Difluoroethane** as it minimizes matrix effects and prevents contamination of the GC system.[7] GC-FID offers robust and sensitive quantification, while GC-MS provides definitive identification based on the mass spectrum of the analyte.[7][8]

## Quantitative Data Summary

The following tables summarize the performance characteristics of the HS-GC-FID method for the analysis of **1,1-Difluoroethane**, as reported in the literature.

Table 1: Performance Characteristics of HS-GC-FID for **1,1-Difluoroethane** Analysis[3][5][9]

Parameter	Value
Limit of Detection (LOD)	0.018 mg/L
Limit of Quantitation (LOQ)	0.099 mg/L
Linearity (R <sup>2</sup> )	0.9992 - 0.9995
Accuracy / Recovery	102.2% (at 98.0 mg/L)
Precision (CV%)	3.09% (at 98.0 mg/L)

Table 2: Calibration Ranges for **1,1-Difluoroethane** Analysis by HS-GC-FID[3][5]

Calibration Curve	Concentration Range (mg/L)
Low Concentration	0.225 - 1.350
High Concentration	9.0 - 180.0

## Experimental Protocols

### Protocol 1: Analysis of **1,1-Difluoroethane** in Air Samples by HS-GC-FID

This protocol is designed for the quantification of **1,1-Difluoroethane** in ambient or contained air samples.

#### 1. Sample Collection:

- Collect air samples in clean, evacuated gas sampling bulbs or canisters.
- Alternatively, use gas-tight syringes to draw a known volume of the gas mixture.

#### 2. Standard Preparation:

- Prepare a stock standard of **1,1-Difluoroethane** in a gas sampling bulb by injecting a known volume of pure gas.

- Prepare a series of working standards by serial dilution with a zero-air or nitrogen matrix in separate gas sampling bulbs.

### 3. Instrumentation and Conditions:[\[5\]](#)[\[8\]](#)

- Gas Chromatograph: Agilent 6850 GC with FID or equivalent.
- Headspace Autosampler: Agilent 7694 or equivalent with a 1.0 mL sample loop.
- Column: Restek RTX-BAC-1 (30 m, 0.53 mm i.d.) or equivalent.
- GC Conditions:
  - Oven Temperature: 40°C isothermal
  - Injector Temperature: 200°C
  - Detector Temperature: 225°C
  - Carrier Gas (Helium) Linear Velocity: 40 cm/s
- Autosampler Parameters:
  - Sample Oven: 40°C
  - Sample Valve: 60°C
  - Transfer Line: 80°C
  - Sample Equilibration Time: 15 min
  - Vial Pressurization Time: 0.15 min
  - Loop Fill Time: 0.15 min
  - Loop Equilibration Time: 0.05 min
  - Sample Injection Time: 0.25 min

#### 4. Analysis:

- Introduce a known volume of the sample and each standard into separate, sealed 20 mL headspace vials.
- Place the vials in the headspace autosampler.
- Initiate the GC-FID analysis sequence.

#### 5. Data Analysis:

- Construct a calibration curve by plotting the peak area of **1,1-Difluoroethane** against the concentration for the standards.
- Determine the concentration of **1,1-Difluoroethane** in the unknown samples by comparing their peak areas to the calibration curve.

## Protocol 2: Analysis of 1,1-Difluoroethane in Biological Matrices by HS-GC-MS

This protocol is suitable for the detection and quantification of **1,1-Difluoroethane** in samples such as blood or urine.[\[6\]](#)

#### 1. Sample Preparation:

- Pipette 0.5 mL to 1.0 mL of the biological sample (e.g., whole blood) into a 20 mL headspace vial.[\[7\]](#)
- Immediately seal the vial with a PTFE/silicone septum and an aluminum crimp cap.

#### 2. Standard Preparation:

- Prepare a stock standard by bubbling pure **1,1-Difluoroethane** gas through a suitable solvent like methanol.[\[9\]](#)
- Spike blank biological matrix with known amounts of the stock standard to create a series of calibration standards.

### 3. Instrumentation and Conditions:[7]

- Gas Chromatograph: Agilent 7890 GC or equivalent.
- Mass Spectrometer: Agilent 5977 MS or equivalent.
- Column: Rxi-5-MS (30 m x 0.25 mm, 0.25 µm film) or similar.
- GC Conditions:
  - Injector Temperature: 250°C
  - Carrier Gas: Helium, constant flow of 1.0 mL/min.
  - Oven Program:
    - Initial Temperature: 35°C, hold for 4 minutes.
    - Ramp: 10°C/min to 150°C.
    - Hold for 2 minutes.
- MS Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230°C
  - Quadrupole Temperature: 150°C
  - Acquisition Mode: Scan (m/z 35-250) for identification and Selected Ion Monitoring (SIM) for quantification.
  - Target Ions for **1,1-Difluoroethane** (C<sub>2</sub>H<sub>4</sub>F<sub>2</sub>): m/z 66 (molecular ion), 51, 47.

### 4. Analysis:

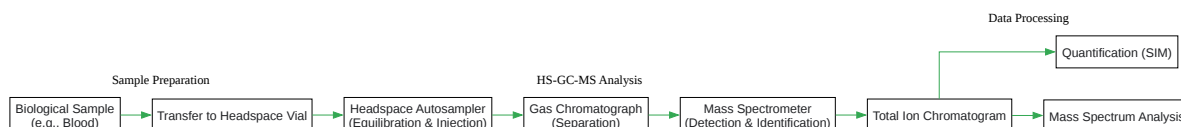
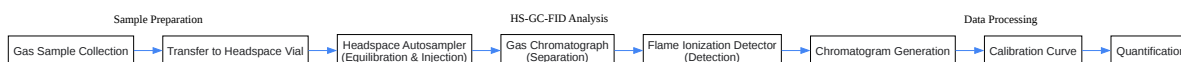
- Place the prepared sample and standard vials into the headspace autosampler.

- Equilibrate the vials at a controlled temperature (e.g., 40°C) for a set time (e.g., 15 minutes) to allow for partitioning of **1,1-Difluoroethane** into the headspace.[5]
- Inject an aliquot of the headspace gas into the GC-MS system.

#### 5. Data Analysis:

- Identify **1,1-Difluoroethane** in the samples by comparing the retention time and mass spectrum to that of a known standard.
- For quantification, create a calibration curve by plotting the peak area of a characteristic ion (e.g., m/z 66) against the concentration of the standards.
- Calculate the concentration of **1,1-Difluoroethane** in the unknown samples from the calibration curve.

## Visualizations



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